

alpha-Amylcinnamaldehyde material safety data sheet (MSDS) analysis

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Compound of Interest

Compound Name: 2-Benzylideneheptanal

CAS No.: 101365-33-7

Cat. No.: B7762119

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An In-Depth Technical Guide to the Material Safety Data Sheet (MSDS) of alpha-Amylcinnamaldehyde

Introduction: Beyond the Fragrance

alpha-Amylcinnamaldehyde (ACA), also known as amyl cinnamal, is a synthetic aromatic compound indispensable in the fragrance and flavor industry.[1] Valued for its characteristic sweet, floral scent reminiscent of jasmine, it is a key component in a vast array of consumer products, including perfumes, soaps, lotions, and detergents.[2] While its olfactory properties are highly desirable, a comprehensive understanding of its chemical hazards and safe handling protocols is paramount for researchers, chemists, and manufacturing professionals. This guide provides a detailed analysis of the Material Safety Data Sheet (MSDS) for alpha-Amylcinnamaldehyde, synthesizing technical data with practical, field-proven insights to ensure its safe and effective use in a professional setting.

Chemical Identification and Physicochemical Properties

Correctly identifying a chemical is the foundational step of any safety assessment. alpha-Amylcinnamaldehyde is identified by its CAS (Chemical Abstracts Service) number, 122-40-7. [1][2] It is a pale yellow, oily liquid with a molecular formula of $C_{14}H_{18}O$ and a molecular weight of approximately 202.29 g/mol. [1][2][3] Its structural and physical properties are critical determinants of its behavior and the necessary precautions for its handling. For instance, its high flash point indicates it is a combustible liquid but not highly flammable, while its poor solubility in water has implications for both environmental fate and cleanup procedures. [4][5]



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Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazards. alpha-Amylcinnamaldehyde is consistently classified with two primary hazards: skin sensitization and long-term aquatic toxicity. [3][8][9]

- Skin Sensitisation, Category 1 (or 1B): This is the most significant human health hazard. [3][4] It means that while the substance may not cause immediate skin irritation in all individuals, repeated or prolonged contact can lead to an allergic skin reaction (allergic contact dermatitis) in susceptible individuals. [4][10] The corresponding GHS Hazard Statement is H317: May cause an allergic skin reaction. [3][9][11]
- Hazardous to the aquatic environment, Chronic Category 2: This classification indicates that the substance is toxic to aquatic life with long-lasting effects. [3][8][9] Due to its poor water solubility and potential for persistence, its release into waterways must be strictly avoided.

[12] The GHS Hazard Statement is H411: Toxic to aquatic life with long lasting effects.[3][9]
[11]



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Caption: GHS Hazard classification for alpha-Amylcinnamaldehyde.

Toxicological Profile

Understanding the toxicology of a substance is key to interpreting its hazards. The acute toxicity of alpha-Amylcinnamaldehyde is low, but its sensitization potential is significant.

- **Acute Toxicity:** The substance has low acute toxicity via oral and dermal routes. This means a large single dose would be required to cause severe harm, which is unlikely in a research or industrial setting.
- **Skin Sensitization:** This is the primary toxicological concern. ACA is a well-documented skin sensitizer.[1] The mechanism involves the substance penetrating the skin and binding to proteins, forming an antigen that the immune system recognizes as foreign. Upon subsequent exposures, the immune system mounts an inflammatory response, leading to allergic contact dermatitis.[8] The No Expected Sensitization Induction Level (NESIL), a measure of the highest concentration that is not expected to cause sensitization in humans, has been established at 23000 µg/cm². [13]

- Genotoxicity & Carcinogenicity: Available data, including Ames mutagenicity tests, indicate that alpha-Amylcinnamaldehyde is not mutagenic.[3][4] There is no evidence to suggest it is a carcinogen.[3]



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Exposure Controls and Personal Protection

Given the hazards, particularly skin sensitization, implementing robust exposure controls is non-negotiable. This involves a combination of engineering controls and Personal Protective Equipment (PPE).

Engineering Controls:

- Ventilation: Work should be conducted in a well-ventilated area to minimize inhalation of vapors or mists.[4][6][11] Local exhaust ventilation (LEV) is recommended for procedures that may generate aerosols.

Personal Protective Equipment (PPE):

- Hand Protection: This is the most critical piece of PPE. Chemical-resistant, impervious gloves must be worn whenever handling the substance.[3][6][11] The choice of glove material (e.g., nitrile, neoprene) should be based on the specific operational conditions and confirmed with the glove manufacturer for suitability.[10]
- Eye Protection: Safety glasses with side-shields or splash goggles should be used to prevent accidental eye contact.[6][10][11]

- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[6] In case of potential splashing, additional chemical-resistant aprons may be necessary. Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.[7][10][11]

Handling, Storage, and Stability

Proper handling and storage protocols are essential to maintain the chemical's integrity and prevent hazardous situations.

Handling Protocol:

- Review MSDS: Before work begins, all personnel must review the MSDS.
- Ensure Ventilation: Confirm that the work area is well-ventilated.[11]
- Don PPE: Wear appropriate PPE, including gloves, eye protection, and a lab coat.[3]
- Avoid Contact: Avoid contact with skin and eyes, and avoid inhaling any vapor or mist.[3]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][11]

Storage and Stability:

- Conditions: Store in a cool, dry, and well-ventilated place.[3][11] The container should be kept tightly closed to minimize air contact.[3][11] Storage at 2-8°C is sometimes recommended.[2][3]
- Incompatibilities: Keep away from strong oxidizing agents, strong bases, and strong acids.[3]
- Stability: The substance is stable under recommended storage conditions.[10] However, it may slowly oxidize upon exposure to air, which can affect its quality.[10][12]
- Hazardous Decomposition: Thermal decomposition may produce carbon oxides (CO, CO₂). [3]

Emergency Procedures

A clear, rehearsed emergency plan is critical for responding effectively to accidents.

First-Aid Measures

- Skin Contact: Immediately take off contaminated clothing.[7] Wash the affected area with plenty of soap and water.[3][6] If skin irritation or a rash occurs, seek medical advice.[7][10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[6] Remove contact lenses if present and easy to do.[6] If irritation persists, consult a physician.[15]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[6][7] If breathing is difficult or symptoms persist, seek medical attention.[7]
- Ingestion: Rinse mouth with water.[3][6] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[6]

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), or dry chemical powder.[3][6][10] A water spray can be used to cool fire-exposed containers.[4][11]
- Unsuitable Media: Do not use a direct water jet, as it may spread the fire.[10]
- Hazards from Combustion: Fire may produce toxic gases, including carbon monoxide and carbon dioxide.[3] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

Accidental Release Measures (Spills)

The response to a spill should be systematic to ensure personnel safety and environmental protection.



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